

An In-depth Technical Guide to 8-Epicrepiside E (CAS: 93395-30-3)

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Compound of Interest

Compound Name: 8-Epicrepiside E

Cat. No.: B1160452

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A comprehensive overview of the current scientific knowledge on **8-Epicrepiside E**, a sesquiterpene lactone with potential biological activities. This guide is intended for researchers, scientists, and drug development professionals.

Introduction

8-Epicrepiside E is a sesquiterpene lactone, a class of naturally occurring compounds known for their diverse and potent biological activities. Identified with the CAS number 93395-30-3, this compound belongs to a large family of secondary metabolites found in various plant species, particularly within the Asteraceae family. While research into the specific properties of **8-Epicrepiside E** is still in its nascent stages, the broader class of sesquiterpene lactones has garnered significant scientific interest for its potential therapeutic applications, including anti-inflammatory and anticancer effects. This technical guide aims to synthesize the available information on **8-Epicrepiside E**, providing a foundational resource for the scientific community.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **8-Epicrepiside E** is fundamental for any experimental design and interpretation. The table below summarizes the key chemical data for this compound.

Property	Value	Source
CAS Number	93395-30-3	N/A
Molecular Formula	C ₂₁ H ₂₈ O ₉	N/A
Molecular Weight	424.44 g/mol	N/A
Class	Sesquiterpene Lactone	N/A

Biological Activity and Potential Therapeutic Areas

While specific studies on the biological effects of **8-Epicrepiside E** are limited, the activities of structurally related sesquiterpene lactones isolated from the *Centaurea* genus provide valuable insights into its potential pharmacological profile.

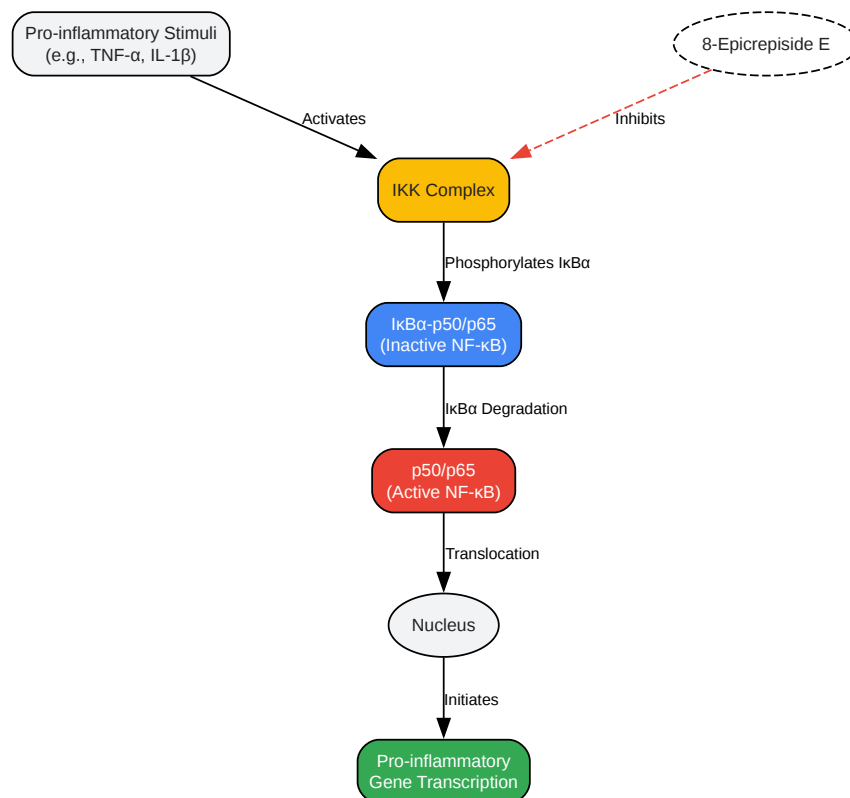
Potential Anti-inflammatory Activity

Many sesquiterpene lactones exhibit potent anti-inflammatory properties, primarily through the inhibition of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. NF-κB is a crucial transcription factor that regulates the expression of numerous pro-inflammatory genes, including cytokines, chemokines, and adhesion molecules.

Hypothesized Mechanism of Action:

The α-methylene-γ-lactone moiety present in many sesquiterpene lactones is a reactive Michael acceptor. This functional group can covalently bind to the sulfhydryl groups of cysteine residues in key signaling proteins. A primary target for this interaction is the IκB kinase (IKK) complex, which is essential for the activation of NF-κB. By inhibiting IKK, sesquiterpene lactones can prevent the phosphorylation and subsequent degradation of IκBα, the inhibitory protein that sequesters NF-κB in the cytoplasm. This ultimately leads to the suppression of NF-κB-mediated gene transcription and a reduction in the inflammatory response.

Below is a conceptual diagram illustrating the potential inhibitory effect of **8-Epicrepiside E** on the NF-κB signaling pathway.



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Caption: Potential inhibition of the NF-κB pathway by **8-Epicrepiside E**.

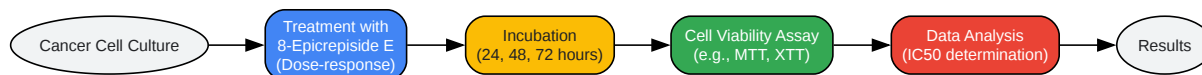
Potential Anticancer Activity

In addition to their anti-inflammatory effects, many sesquiterpene lactones have demonstrated cytotoxic and pro-apoptotic activities in various cancer cell lines. The proposed mechanisms are often multifaceted and can include:

- Induction of Oxidative Stress: Generation of reactive oxygen species (ROS) that can damage cellular components and trigger apoptosis.
- Inhibition of Key Survival Pathways: Interference with pro-survival signaling cascades such as PI3K/Akt and MAPK.

- Direct DNA Damage: Some compounds may directly interact with DNA, leading to cell cycle arrest and apoptosis.

The diagram below illustrates a generalized workflow for assessing the cytotoxic potential of a compound like **8-Epicrepiside E**.



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